

Personal protective equipment for handling Anatibant dimesylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anatibant dimesylate

Cat. No.: B15191856

[Get Quote](#)

Essential Safety and Handling of Anatibant Dimesylate

Anatibant dimesylate, a selective bradykinin B2 receptor antagonist, is a potent research chemical requiring careful handling to ensure the safety of laboratory personnel. This guide provides essential information on personal protective equipment (PPE), safe handling procedures, and disposal protocols to minimize exposure risk and maintain a safe research environment.

Hazard Identification and Personal Protective Equipment

While a specific Safety Data Sheet (SDS) for **Anatibant dimesylate** (CAS No. 1332585-65-5) is not readily available in the public domain, based on its nature as a potent, small-molecule antagonist intended for research in areas like traumatic brain injury, a cautious approach to handling is warranted. The following PPE is recommended as a minimum standard:

- **Eye Protection:** Chemical safety goggles should be worn at all times when handling the solid compound or solutions.
- **Hand Protection:** Nitrile gloves are recommended. Due to the lack of specific permeation data, it is advisable to double-glove and change gloves immediately after any contact with the substance.

- **Body Protection:** A standard laboratory coat is required. For procedures with a higher risk of splashes or aerosol generation, a chemically resistant apron or gown should be worn.
- **Respiratory Protection:** For handling the solid powder, especially when weighing or transferring, a properly fitted N95 or higher-rated respirator is recommended to prevent inhalation of fine particles. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Operational and Disposal Plans

Safe Handling and Storage:

- **Handling:**
 - Always handle **Anatibant dimesylate** within a certified chemical fume hood to minimize inhalation exposure.
 - Avoid direct contact with skin, eyes, and clothing.
 - Prevent the generation of dust when handling the solid form.
 - Use dedicated equipment (spatulas, weighing paper, etc.) and clean it thoroughly after use.
- **Storage:**
 - Store **Anatibant dimesylate** in a tightly sealed, clearly labeled container.
 - Keep in a cool, dry, and well-ventilated area away from incompatible materials. Short-term storage at 0-4°C and long-term storage at -20°C are common recommendations for similar research compounds.^[1]

Spill Management:

- **Evacuate:** In case of a significant spill, evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.

- **Contain:** For small spills, carefully cover with an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials such as sawdust.
- **Collect:** Using non-sparking tools, carefully scoop the absorbed material and spilled substance into a sealable, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area thoroughly with a suitable detergent and water.

Disposal Plan:

Anatibant dimesylate should be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for chemical waste disposal.

- **Waste Collection:**
 - Collect all waste materials, including contaminated PPE, absorbent materials from spills, and empty containers, in a designated and properly labeled hazardous waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- **Disposal of Unused Product:**
 - Unused or expired **Anatibant dimesylate** should be disposed of through a licensed hazardous waste disposal company.
 - Do not dispose of down the drain or in the regular trash.
- **Empty Container Disposal:**
 - Thoroughly rinse empty containers with a suitable solvent (e.g., ethanol or methanol).
 - Collect the rinsate as hazardous waste.
 - Once triple-rinsed, the container can be disposed of according to institutional guidelines for decontaminated labware.

Quantitative Data Summary

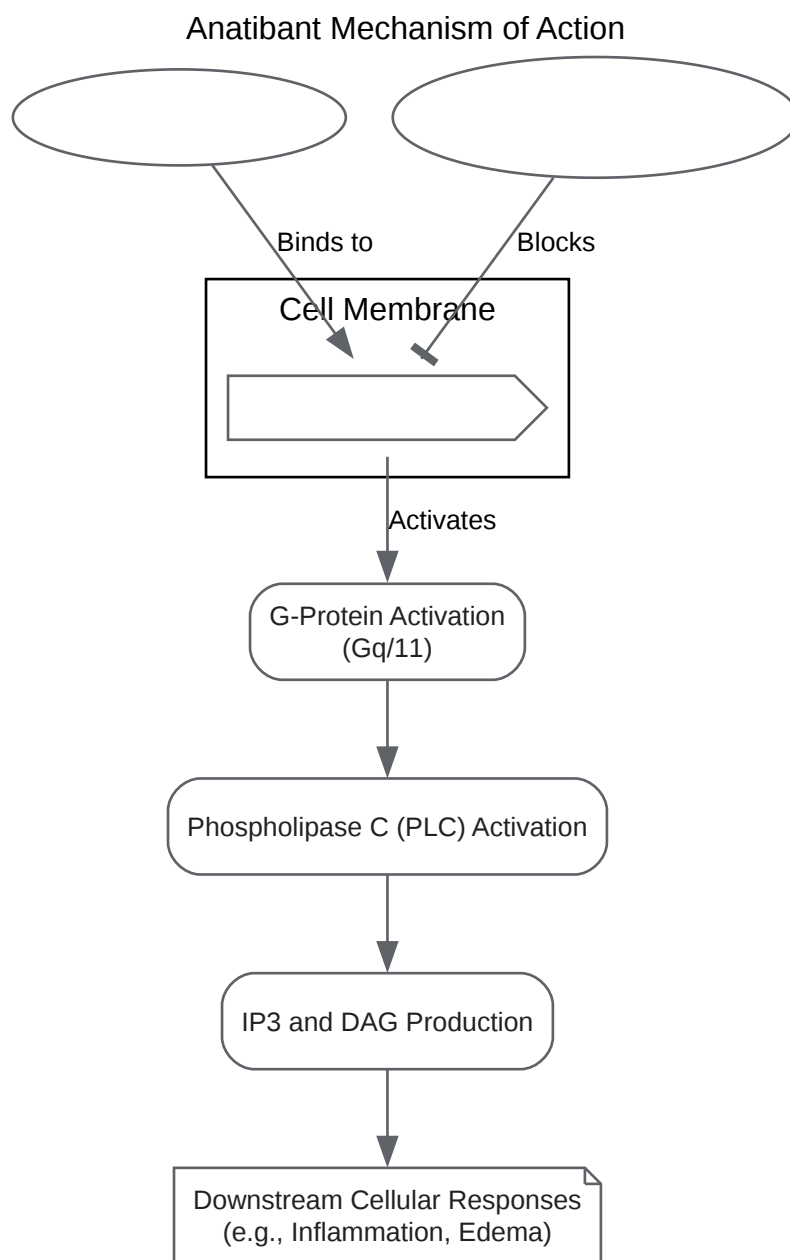
Property	Value	Source
CAS Number	1332585-65-5	[2]
Molecular Formula	C ₃₆ H ₄₄ Cl ₂ N ₆ O ₁₁ S ₃	[1][2]
Molecular Weight	903.9 g/mol	[2]

Experimental Protocols

Protocol for Preparing a Stock Solution:

- Pre-weighing: Tare a clean, dry vial on an analytical balance within a chemical fume hood.
- Weighing: Carefully add the desired amount of **Anatibant dimesylate** powder to the vial. Record the exact weight.
- Solvent Addition: Based on the desired concentration and solubility information (e.g., soluble in DMSO), slowly add the appropriate volume of solvent to the vial using a calibrated pipette.
- Dissolution: Cap the vial and vortex or sonicate until the solid is completely dissolved.
- Labeling and Storage: Clearly label the vial with the compound name, concentration, solvent, date of preparation, and your initials. Store as recommended (e.g., -20°C for long-term storage).

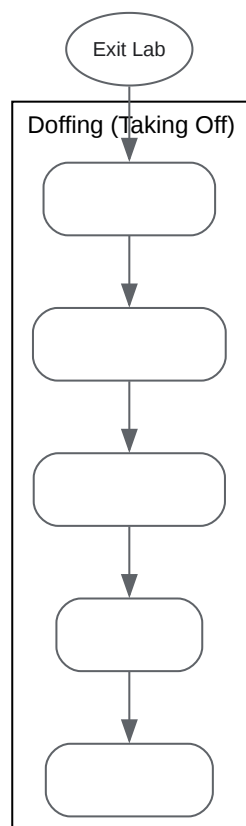
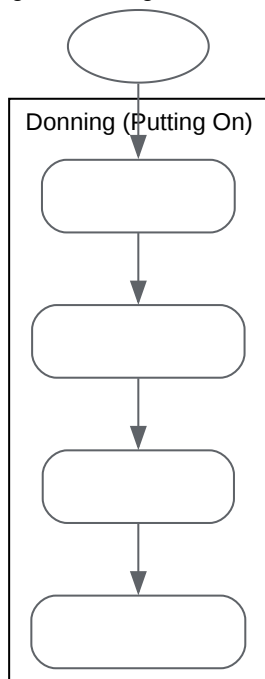
Visualizations



[Click to download full resolution via product page](#)

Caption: Anatibant blocks the bradykinin B2 receptor, inhibiting downstream signaling.

PPE Donning and Doffing for Anatabant Handling

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Buy Anatibant dimesylate | 1332585-65-5 [smolecule.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Anatibant dimesylate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15191856#personal-protective-equipment-for-handling-anatibant-dimesylate\]](https://www.benchchem.com/product/b15191856#personal-protective-equipment-for-handling-anatibant-dimesylate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com